

Personal protective equipment for handling CC-90001

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Compound of Interest

Compound Name: CC-90001

Cat. No.: B8144723

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Essential Safety and Handling Guide for CC-90001

Disclaimer: This document provides a summary of recommended safety procedures for handling the research compound **CC-90001**. It is crucial to note that a specific Material Safety Data Sheet (MSDS) or a detailed, official safety handling procedure for **CC-90001** was not publicly available at the time of this writing. The following guidelines are based on general laboratory safety principles for handling chemical compounds of a similar nature. All laboratory personnel must be trained in general chemical safety and should consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

CC-90001 is an orally active and selective inhibitor of c-Jun N-terminal kinase (JNK) with potential anti-fibrotic activity.^{[1][2][3]} While clinical trials have indicated that **CC-90001** is generally safe and well-tolerated in humans at therapeutic doses, handling the pure compound in a laboratory setting requires appropriate precautions to minimize exposure.^{[4][5][6]}

Hazard Identification and Risk Assessment

A thorough risk assessment should be conducted before handling **CC-90001**. This involves evaluating the potential hazards associated with the compound and the experimental procedures.

Physical and Chemical Properties Summary

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₇ N ₅ O ₂	[7]
Molecular Weight	321.42 g/mol	[3][7]
Appearance	Powder	[1][3]
Solubility	Insoluble in water. Soluble in DMSO (≥ 32 mg/mL) and Ethanol (≥ 32 mg/mL).	[3]

Storage and Stability

Condition	Duration
Powder at -20°C	3 years
In solvent at -80°C	6 months - 1 year
In solvent at -20°C	1 month

Source:[1][2][3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes recommended PPE for various laboratory activities involving **CC-90001**, based on general good laboratory practices.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Powder)	Safety glasses with side shields or chemical splash goggles	Nitrile or latex gloves	Lab coat	N95 respirator or working in a chemical fume hood
Solution Preparation	Chemical splash goggles	Nitrile or latex gloves	Lab coat	Work in a well-ventilated area or chemical fume hood
Cell Culture and In Vitro Assays	Safety glasses	Nitrile or latex gloves	Lab coat	Not generally required if performed in a biological safety cabinet
Animal Dosing (Oral)	Safety glasses	Nitrile or latex gloves	Lab coat	Not generally required, but may be indicated by a risk assessment

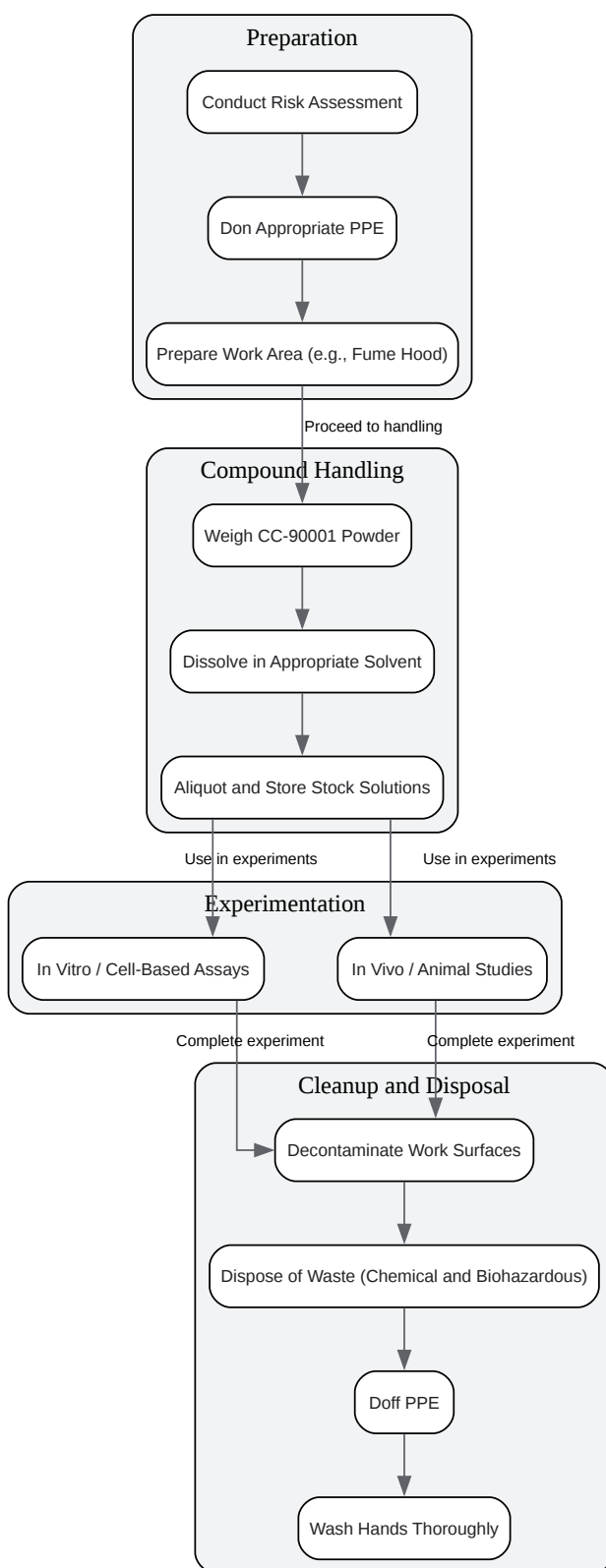
General principles of PPE as outlined by OSHA and the EPA should be followed, which include ensuring equipment fits properly and is regularly inspected and maintained.^{[8][9]}

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is essential for maintaining a safe laboratory environment.

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling **CC-90001** in a research laboratory setting.



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A logical workflow for the safe handling of **CC-90001** in a laboratory setting.

Spill and Exposure Procedures

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.
- Spills: For small spills of powder, carefully wipe up with a damp cloth, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ensure the area is well-ventilated during cleanup.

Disposal

All waste materials contaminated with **CC-90001** should be disposed of as chemical waste according to institutional and local regulations. This includes empty vials, contaminated PPE, and absorbent materials from spill cleanups.

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